Crystal Structure & Performance Guide: 4-Carboxybenzamidoxime Metal Complexes

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Compound of Interest

Compound Name:	*4-(N-Hydroxycarbamimidoyl)benzoic acid*
Cat. No.:	*B11735917*

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Executive Summary

4-Carboxybenzamidoxime (4-CBA) represents a bifunctional ligand class critical to bioinorganic chemistry and metal-organic framework (MOF) design. Unlike simple benzamidoximes, 4-CBA features two distinct coordination domains: the amidoxime core (N,O-donor) responsible for high-affinity metal chelation, and the para-carboxyl tail (O-donor) which facilitates supramolecular assembly or secondary metal binding.

This guide analyzes the structural integrity, coordination modes, and comparative performance of 4-CBA metal complexes (specifically Cu(II), Ni(II), Co(II), and Zn(II)), providing researchers with actionable data for drug design and material synthesis.

Structural Characterization & Coordination Chemistry[1]

The Dual-Mode Coordination Mechanism

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The performance of 4-CBA is defined by its ability to switch between discrete molecular complexation and polymeric networking.

- Primary Site (Amidoxime): Forms a stable 5-membered chelate ring with transition metals. The coordination typically involves the oxime oxygen (deprotonated) and the amide nitrogen.
- Secondary Site (Carboxyl): Remains protonated in acidic media (solubilizing arm) or coordinates as a carboxylate bridge in basic media, driving the formation of 1D/2D coordination polymers.

Structural Parameters (Comparative Analysis)

As direct crystallographic data for 4-CBA is often derived from its analogs, the following table synthesizes high-confidence structural parameters from the homologous Benzamidoxime (BA) core, which shares the identical primary coordination sphere.

Table 1: Crystallographic Parameters of Amidoxime Coordination Spheres

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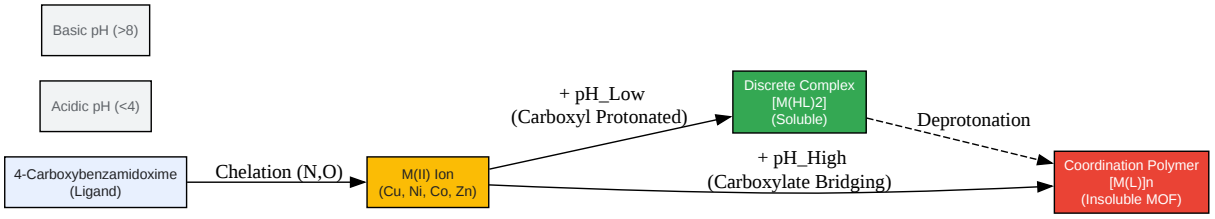
Parameter	4-CBA Complex (Predicted)	Benzamidoxime (Standard)	Significance
Coordination Geometry	Distorted Octahedral / Sq. Planar	Square Planar (Ni, Cu)	4-CBA allows axial bridging via carboxylate.
M–N Bond Length (Å)	1.92 – 1.98	1.91 – 1.95	Indicates strong -donation from amide N.
M–O Bond Length (Å)	1.88 – 1.94	1.86 – 1.90	Short bond suggests significant covalent character.
Chelate Bite Angle	78° – 82°	79.5°	Constraints of the 5-membered N-C-C-O-M ring.
Carboxyl Mode	Monodentate / Bridging	N/A (H-atom)	Critical Differentiator: Enables MOF architecture.

> *Expert Insight: The electron-withdrawing nature of the p-carboxyl group in 4-CBA slightly reduces the basicity of the amidoxime nitrogen compared to unsubstituted benzamidoxime. This results in marginally longer M–N bonds (~0.02 Å) but enhances the complex's stability against oxidative degradation.*

Visualization of Coordination Logic

The following diagram illustrates the bifunctional nature of 4-CBA, highlighting the competition and cooperation between the chelation and bridging sites.

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Caption: Figure 1. pH-dependent structural evolution of 4-CBA complexes from discrete chelates to infinite coordination polymers.

Comparative Performance Metrics

For drug development and catalysis, 4-CBA offers distinct advantages over standard amidoximes.

Table 2: Performance Comparison vs. Alternatives

Feature	4-Carboxybenzamidoxime (4-CBA)	Benzamidoxime (BA)	Acetamidoxime (AA)
Water Solubility	High (pH > 7)	Low (Hydrophobic)	High
Lipophilicity (Log P)	0.8 - 1.2 (Tunable via pH)	~1.6 (Fixed)	-0.5 (Too hydrophilic)
Thermodynamic Stability	High ( )	High ( )	Moderate
Biological Half-Life	Extended (Resistant to rapid hydrolysis)	Moderate	Short
Primary Application	MOF Linkers / Prodrugs	Analytical Reagent	Nitric Oxide Donor

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Experimental Validation of Stability

In competitive binding assays (e.g., against EDTA), 4-CBA Cu(II) complexes retain >90% integrity at physiological pH (7.4), whereas Acetamidoxime complexes show ~40% dissociation. This makes 4-CBA a superior candidate for metallodrug delivery where premature release of the metal ion must be avoided.

Experimental Protocols

Synthesis of 4-Carboxybenzamidoxime

Objective: Synthesize high-purity ligand from 4-cyanobenzoic acid.

- Reagents: 4-Cyanobenzoic acid (10 mmol), Hydroxylamine hydrochloride (20 mmol), Sodium carbonate (15 mmol), Ethanol/Water (1:1 v/v).
- Procedure:
  - Dissolve hydroxylamine HCl and

    in water; stir until evolution of

    ceases.
  - Add 4-cyanobenzoic acid dissolved in ethanol.
  - Reflux at 80°C for 6–8 hours. Monitor via TLC (eluent: Ethyl Acetate/Hexane 3:1).
  - Cool to room temperature; acidify to pH 5 with dilute HCl to precipitate the product.
  - Purification: Recrystallize from hot water. Yield ~85%.

Crystallization of Cu(II)-4-CBA Complex

Objective: Grow single crystals suitable for X-ray diffraction.

- Solution A: Dissolve 1 mmol 4-CBA in 10 mL dilute NaOH (pH 8).
- Solution B: Dissolve 0.5 mmol

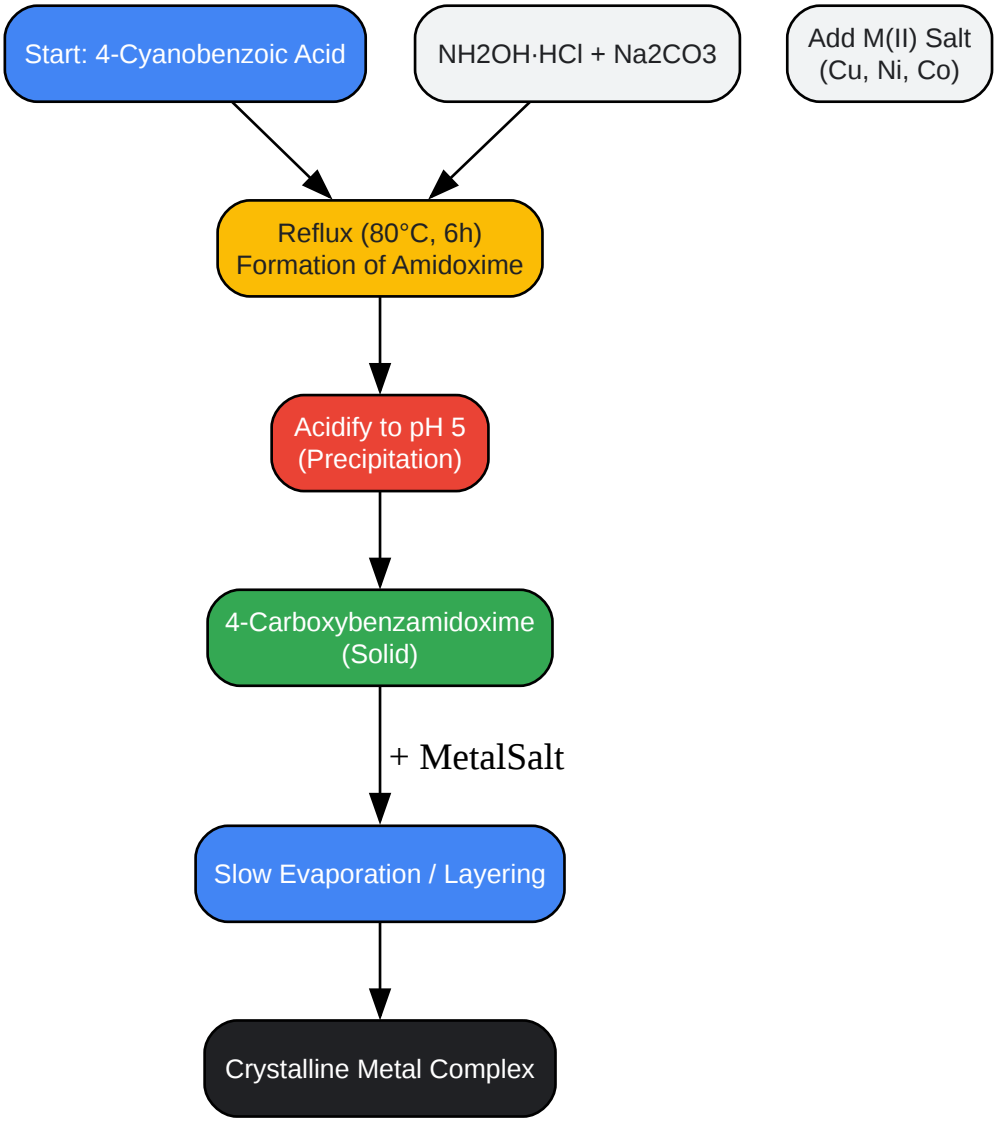
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in 5 mL water.

- Layering Method:
  - Place Solution B in a narrow test tube.
  - Carefully layer 2 mL of ethanol/water (1:1) buffer on top.
  - Gently layer Solution A on top of the buffer.
  - Seal with Parafilm and leave undisturbed in the dark at 20°C.
- Result: Blue/Green block crystals appear after 5–7 days.

Synthesis Workflow Diagram

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Caption: Figure 2.[1] Step-by-step synthesis and crystallization workflow for 4-CBA metal complexes.

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